

An In-depth Technical Guide to 4-Ethoxybenzamide (CAS: 55836-71-0)

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Compound of Interest

Compound Name: 4-Ethoxybenzamide

Cat. No.: B1582668

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For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Ethoxybenzamide, identified by the CAS number 55836-71-0, is a chemical compound belonging to the benzamide family.^{[1][2]} This technical guide provides a comprehensive overview of its known chemical and physical properties, a putative synthesis protocol, and safety information. While direct biological activity and its role in signaling pathways are not extensively documented in current literature, this paper aims to consolidate the available data to support its use in chemical synthesis and to serve as a foundational document for future research and drug development endeavors.

Chemical and Physical Properties

4-Ethoxybenzamide is a white to off-white solid.^[1] Its fundamental properties are summarized in the table below, compiled from various chemical data sources.

Property	Value	Source
CAS Number	55836-71-0	[1][2]
Molecular Formula	C9H11NO2	[1][2]
Linear Formula	C2H5OC6H4CONH2	[3]
Molecular Weight	165.19 g/mol	[2][3]
Melting Point	208-210 °C	[1][3]
Boiling Point (Predicted)	307.7±15.0 °C	[1]
Density (Predicted)	1.111±0.06 g/cm3	[1]
Appearance	White to off-white solid	[1]
pKa (Predicted)	16.36±0.50	[1]
InChI Key	AZEIRPAUJXANCS- UHFFFAOYSA-N	[3]
SMILES	CCOc1ccc(cc1)C(N)=O	[3]

Synthesis

While specific experimental protocols for the synthesis of **4-Ethoxybenzamide** are not readily available in peer-reviewed literature, a general and plausible method can be derived from standard organic chemistry principles for amide formation. A common route involves the acylation of ammonia or an ammonia equivalent with a 4-ethoxybenzoyl derivative. One such approach is the reaction of 4-ethoxybenzoyl chloride with ammonia.

Putative Experimental Protocol: Synthesis of 4-Ethoxybenzamide from 4-Ethoxybenzoyl Chloride

Materials:

- 4-Ethoxybenzoyl chloride
- Ammonium hydroxide (concentrated solution)

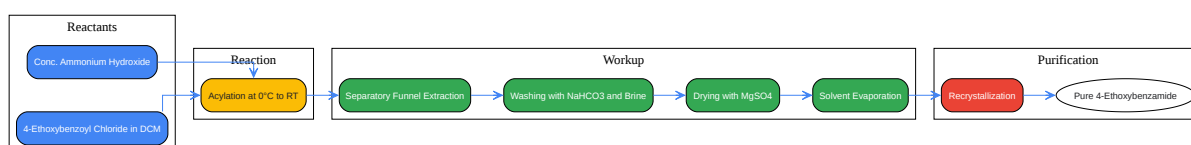
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer and stir bar
- Dropping funnel
- Ice bath
- Separatory funnel
- Rotary evaporator
- Recrystallization solvent (e.g., ethanol/water)

Procedure:

- In a round-bottom flask equipped with a magnetic stirrer, dissolve 4-ethoxybenzoyl chloride (1.0 equivalent) in dichloromethane.
- Cool the solution to 0 °C in an ice bath.
- Slowly add a slight excess of concentrated ammonium hydroxide (e.g., 1.2 equivalents) dropwise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and continue stirring for 2-4 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Upon completion, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with saturated sodium bicarbonate solution and brine.

- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- Purify the crude product by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield pure **4-ethoxybenzamide**.

Synthesis Workflow Diagram



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Caption: A generalized workflow for the synthesis of **4-Ethoxybenzamide**.

Applications and Biological Activity

The primary documented application for **4-ethoxybenzamide** is in chemical synthesis studies. [1][4] It can serve as a building block or intermediate in the preparation of more complex molecules.

A comprehensive search of scientific literature did not yield specific studies detailing the biological activity, mechanism of action, or involvement in any signaling pathways of **4-ethoxybenzamide**. While some complex benzamide derivatives have been investigated for a range of biological activities, including as enzyme inhibitors or receptor modulators, such data is not available for this specific compound. Therefore, its potential in drug development remains unexplored.

Safety and Handling

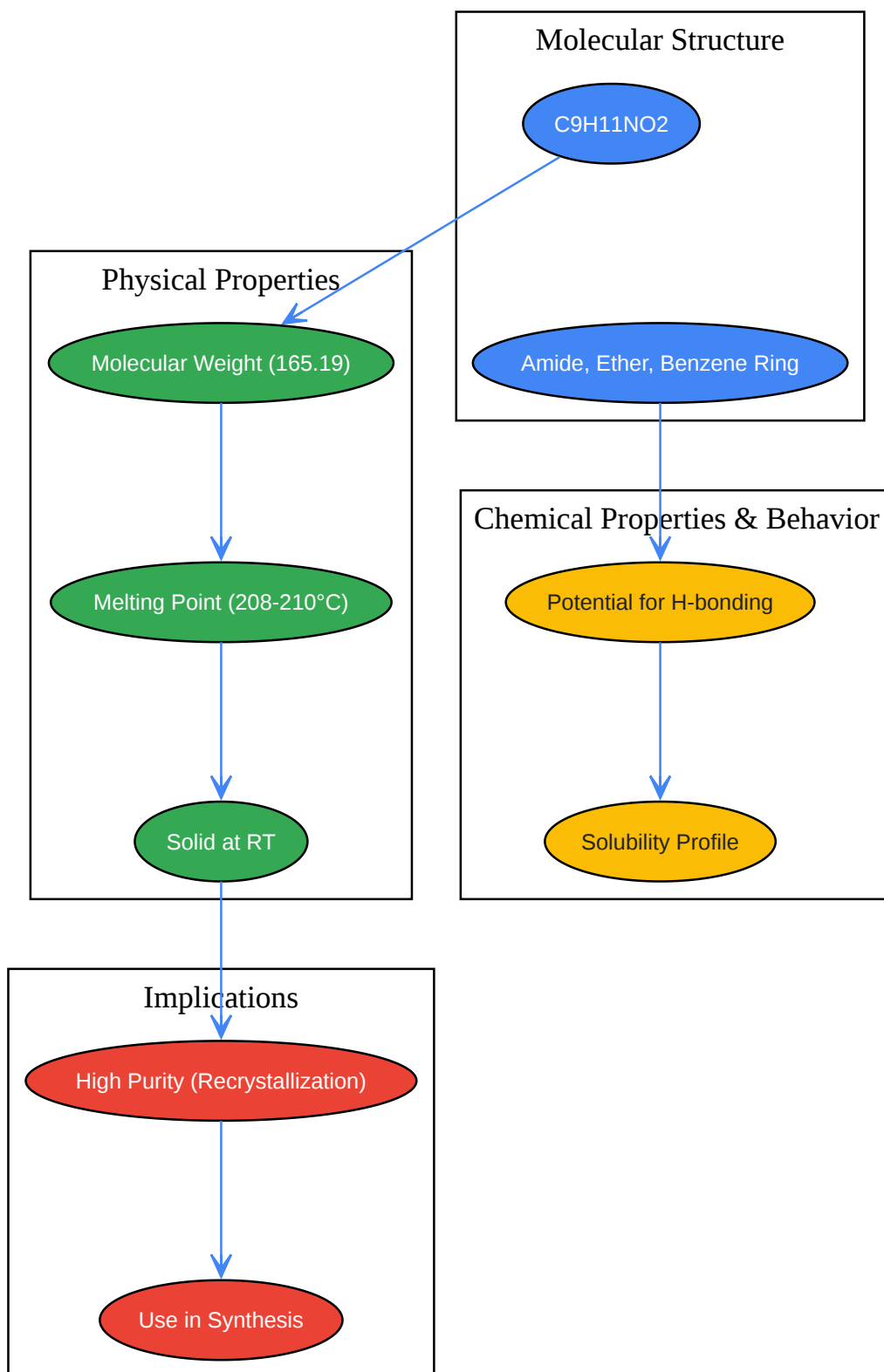
4-Ethoxybenzamide is classified as harmful if swallowed (Acute Toxicity 4, Oral).[3] The following GHS hazard information should be considered when handling this compound.

Hazard Information	Details
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statement	H302: Harmful if swallowed
Precautionary Statements	P264: Wash hands thoroughly after handling.P270: Do not eat, drink or smoke when using this product.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.P330: Rinse mouth.P501: Dispose of contents/container in accordance with local regulations.

Personal Protective Equipment (PPE): Standard laboratory PPE, including safety glasses, gloves, and a lab coat, should be worn when handling **4-ethoxybenzamide**.

Logical Relationship of Physicochemical Properties

The properties of **4-ethoxybenzamide** are interconnected and dictate its behavior and potential applications.



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Caption: Interrelation of the structural, physical, and chemical properties of **4-Ethoxybenzamide**.

Conclusion

4-Ethoxybenzamide is a well-characterized small molecule with defined physicochemical properties. While its primary current use is as a synthetic intermediate, the benzamide scaffold is of significant interest in medicinal chemistry. The lack of data on its biological activity presents an opportunity for future research. This guide provides the foundational information necessary for researchers to handle, synthesize, and potentially explore the therapeutic applications of this compound. Further investigation is warranted to elucidate any potential pharmacological profile and its mechanism of action.

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References

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